

Analytical Characterization of 3-Amino-6-bromobiphenyl: Application Notes and Protocols

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Compound of Interest

Compound Name: 3-Amino-6-bromobiphenyl

CAS No.: 1036750-83-0

Cat. No.: B581209

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of analytical methodologies for the characterization of **3-Amino-6-bromobiphenyl**, a key intermediate in pharmaceutical and chemical synthesis. The following sections detail experimental protocols and expected data for various analytical techniques, designed to ensure accurate identification, purity assessment, and quality control.

Chromatographic Analysis

Chromatographic techniques are essential for separating **3-Amino-6-bromobiphenyl** from impurities and determining its purity.

High-Performance Liquid Chromatography (HPLC)

HPLC is a primary method for the quantitative analysis of **3-Amino-6-bromobiphenyl**. A reversed-phase method is generally suitable for this compound.

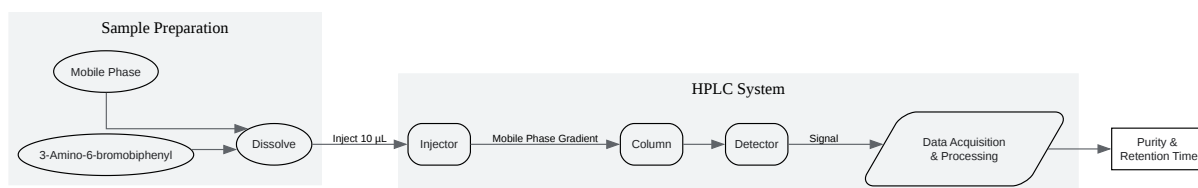
Experimental Protocol:

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μ m).
- Mobile Phase: A gradient of acetonitrile and water, both containing 0.1% formic acid to ensure good peak shape.
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at 254 nm.
- Injection Volume: 10 μ L.
- Sample Preparation: Dissolve the sample in the initial mobile phase composition to a concentration of approximately 1 mg/mL.

Data Presentation:

Parameter	Expected Value
Retention Time (tR)	~ 5.8 min
Purity (by area %)	> 98%

Workflow for HPLC Analysis:



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HPLC analysis workflow for **3-Amino-6-bromobiphenyl**.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS provides both separation and structural information, making it a powerful tool for identity confirmation and impurity profiling. Due to the polarity of the amino group, derivatization may be employed to improve peak shape and thermal stability, though it is often possible to analyze underivatized aromatic amines with modern inert columns.

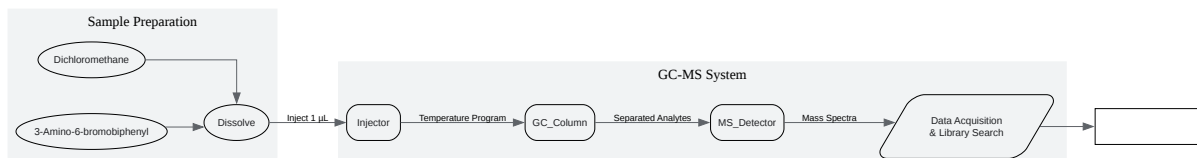
Experimental Protocol (Underivatized):

- Instrumentation: A GC system coupled to a mass spectrometer (e.g., quadrupole).
- Column: A low-bleed, mid-polarity capillary column (e.g., 30 m x 0.25 mm ID, 0.25 μ m film thickness, 5% phenyl-polydimethylsiloxane).
- Injector: Splitless injection at 250 °C.
- Oven Program: Start at 100 °C, hold for 1 minute, then ramp to 280 °C at 15 °C/min, and hold for 5 minutes.
- Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- Mass Spectrometer: Electron ionization (EI) at 70 eV, scanning from m/z 50-350.
- Sample Preparation: Prepare a dilute solution (~1 mg/mL) in a volatile solvent like dichloromethane or ethyl acetate.

Data Presentation:

Parameter	Expected Value
Retention Time (tR)	~ 12.5 min
Molecular Ion [M] ⁺ •	m/z 247/249 (due to Br isotopes)

Workflow for GC-MS Analysis:



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GC-MS analysis workflow for **3-Amino-6-bromobiphenyl**.

Spectroscopic Analysis

Spectroscopic methods are fundamental for the structural elucidation and confirmation of **3-Amino-6-bromobiphenyl**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon and hydrogen framework of the molecule.

Experimental Protocol:

- Instrumentation: A 400 MHz or higher field NMR spectrometer.
- Solvent: Deuterated chloroform (CDCl₃) or dimethyl sulfoxide (DMSO-d₆).
- Concentration: Approximately 10-20 mg/mL.
- Reference: Tetramethylsilane (TMS) at 0.00 ppm.
- Experiments: ¹H NMR, ¹³C NMR, and optionally 2D experiments like COSY and HSQC for full assignment.

Data Presentation:

¹H NMR (400 MHz, CDCl₃)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~ 7.50	m	2H	Aromatic Protons
~ 7.35	m	3H	Aromatic Protons
~ 7.20	d	1H	Aromatic Proton
~ 6.85	dd	1H	Aromatic Proton
~ 6.70	d	1H	Aromatic Proton
~ 3.80	br s	2H	-NH ₂

¹³C NMR (100 MHz, CDCl₃)

Chemical Shift (δ, ppm)	Assignment
~ 145.0	C-NH ₂
~ 141.5	Quaternary Aromatic Carbon
~ 139.0	Quaternary Aromatic Carbon
~ 131.0	Aromatic CH
~ 129.5	Aromatic CH
~ 128.0	Aromatic CH
~ 127.5	Aromatic CH
~ 123.0	Aromatic CH
~ 118.0	Aromatic CH
~ 115.0	C-Br

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern, which aids in confirming the molecular structure.

Experimental Protocol:

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Analyzer: Quadrupole or Time-of-Flight (TOF).
- Inlet: Direct insertion probe or via GC.

Data Presentation:

m/z	Relative Intensity (%)	Assignment
247/249	100/98	[M] ⁺⁺ (Molecular ion)
168	60	[M - Br] ⁺
141	45	[C ₁₁ H ₉] ⁺
84	30	[M - Br - C ₆ H ₅] ⁺

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule.

Experimental Protocol:

- Instrumentation: Fourier Transform Infrared (FTIR) spectrometer.
- Sample Preparation: As a KBr pellet or using an Attenuated Total Reflectance (ATR) accessory.
- Spectral Range: 4000 - 400 cm⁻¹.

Data Presentation:

Wavenumber (cm-1)	Intensity	Assignment
3450 - 3300	Medium	N-H stretch (asymmetric and symmetric)
3100 - 3000	Medium	Aromatic C-H stretch
1620 - 1580	Strong	N-H bend (scissoring)
1500 - 1400	Strong	Aromatic C=C stretch
~ 1300	Strong	C-N stretch
850 - 750	Strong	Aromatic C-H out-of-plane bend
~ 600	Medium	C-Br stretch

UV-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within the molecule.

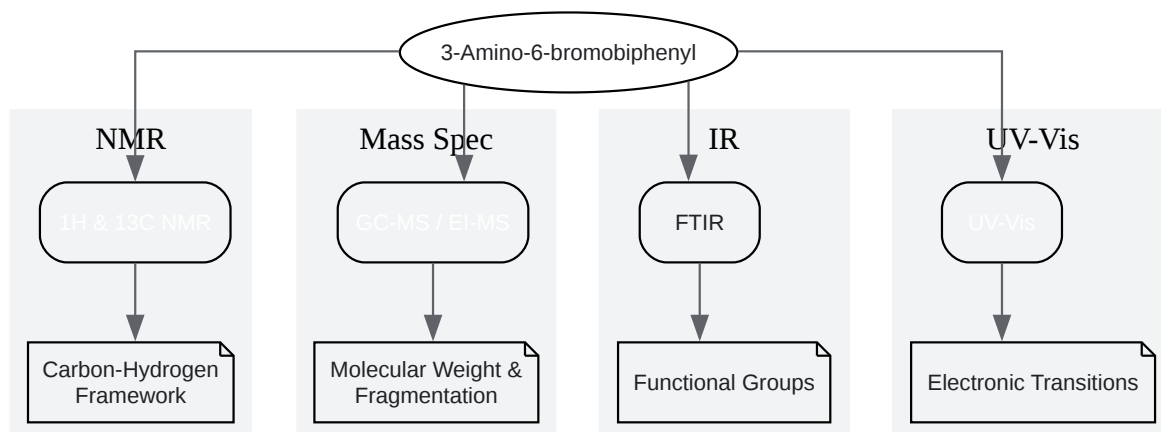
Experimental Protocol:

- Instrumentation: A dual-beam UV-Vis spectrophotometer.
- Solvent: Ethanol or Methanol.
- Concentration: ~10 µg/mL.
- Wavelength Range: 200 - 400 nm.

Data Presentation:

λ_{max} (nm)	Solvent
~ 250	Ethanol
~ 290	Ethanol

Spectroscopic Characterization Workflow:



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Workflow for the spectroscopic characterization of **3-Amino-6-bromobiphenyl**.

Thermal Analysis

Thermal analysis techniques are used to evaluate the thermal stability and decomposition profile of **3-Amino-6-bromobiphenyl**.

Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC)

TGA measures the change in mass as a function of temperature, while DSC measures the heat flow associated with thermal transitions.

Experimental Protocol:

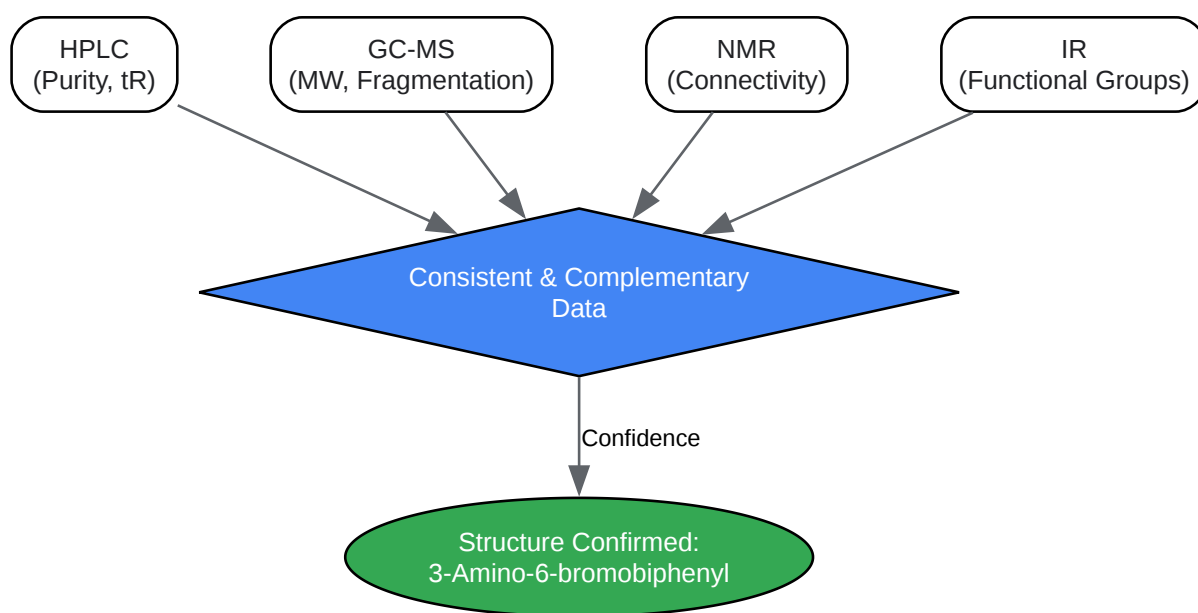
- Instrumentation: A simultaneous TGA/DSC instrument.
- Sample Pan: Alumina or platinum crucible.
- Sample Mass: 5-10 mg.
- Atmosphere: Nitrogen, at a flow rate of 50 mL/min.

- Heating Rate: 10 °C/min.
- Temperature Range: 30 °C to 600 °C.

Data Presentation:

Parameter	Expected Value	Technique
Onset of Decomposition	~ 250 °C	TGA
Major Weight Loss	250 - 400 °C	TGA
Melting Point (T _m)	To be determined (if solid)	DSC
Decomposition Endotherm/Exotherm	To be determined	DSC

Logical Relationship for Structural Confirmation:



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Logical flow for the structural confirmation of **3-Amino-6-bromobiphenyl**.

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